

The Physiological Role of Anteiso-Tridecanoyl-CoA: A Technical Guide

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Compound of Interest

Compound Name: *10-Methyldodecanoyl-CoA*

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Abstract

This technical guide provides a comprehensive overview of the current understanding of anteiso-tridecanoyl-CoA, with a primary focus on its role as an intermediate in the biosynthesis of anteiso-branched-chain fatty acids (BCFAs) in bacteria. While the direct physiological roles of anteiso-tridecanoyl-CoA as a signaling molecule or metabolic regulator remain largely uncharacterized, this document synthesizes the available knowledge on its biosynthesis, the function of its resulting fatty acid, and the broader context of acyl-CoA metabolism. This guide aims to equip researchers, scientists, and drug development professionals with a thorough understanding of this molecule, highlighting key experimental protocols and areas for future investigation.

Introduction to Anteiso-Tridecanoyl-CoA

Anteiso-tridecanoyl-CoA is a branched-chain acyl-coenzyme A (CoA) molecule. It is an intermediate in the synthesis of anteiso-tridecanoic acid (a-C13:0), a type of branched-chain fatty acid. BCFAs, including the anteiso series, are significant components of the cell membranes of many bacteria, playing a crucial role in maintaining membrane fluidity and function, particularly in response to environmental stress.^{[1][2][3]} The study of BCFAs and their biosynthetic pathways is of considerable interest for bacterial taxonomy, as the fatty acid profile can be a distinguishing characteristic of different species.^{[1][2]} Furthermore, the enzymes involved in BCFA synthesis represent potential targets for novel antimicrobial agents.

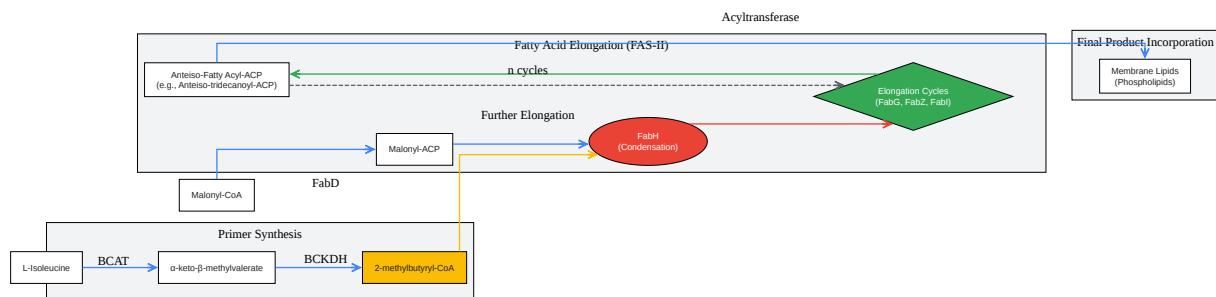
While the physiological significance of the final fatty acid product is well-documented in bacteria, the specific roles of the CoA-activated intermediates, such as anteiso-tridecanoyl-CoA, are less understood. In general, long-chain acyl-CoAs are known to be critical regulatory molecules and metabolic intermediates in a wide range of cellular processes, including energy metabolism, lipid synthesis, and cell signaling.^{[4][5]}

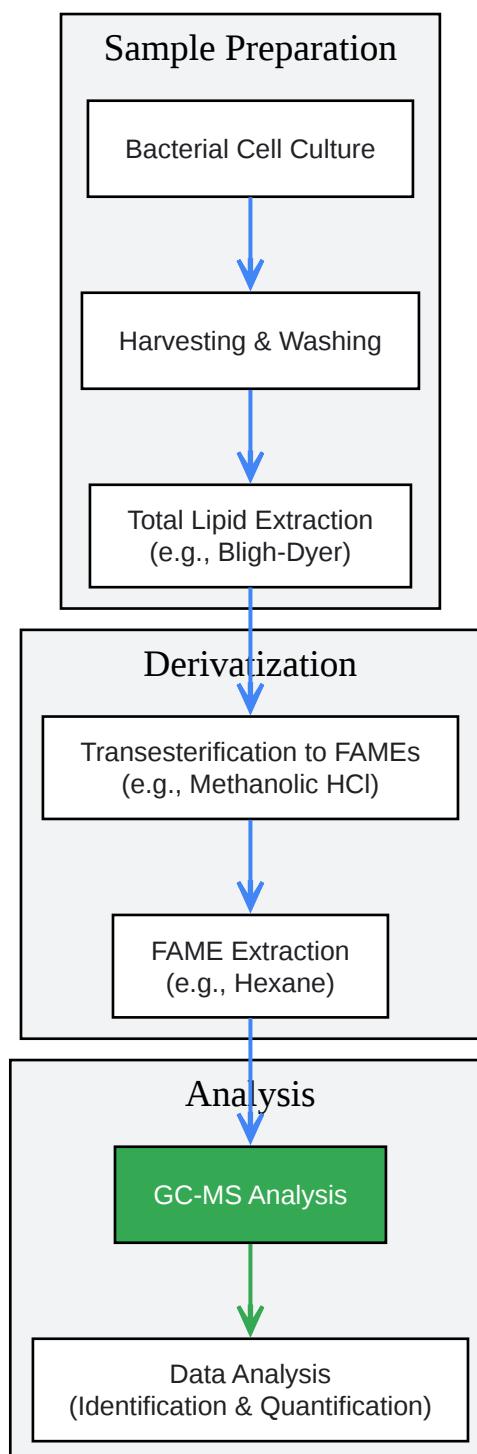
Biosynthesis of Anteiso-Fatty Acids

The synthesis of anteiso-fatty acids in bacteria is initiated from the amino acid L-isoleucine. This pathway involves a series of enzymatic reactions that ultimately produce a branched-chain acyl-CoA primer, which then enters the fatty acid synthesis (FAS) cycle.

The initial steps involve the conversion of L-isoleucine to 2-methylbutyryl-CoA. This molecule serves as the starter unit for the synthesis of odd-numbered anteiso-fatty acids. The β -ketoacyl-ACP synthase III (FabH) catalyzes the initial condensation of the starter unit with malonyl-ACP to kickstart the elongation process.^{[6][7]} Subsequent cycles of elongation, reduction, and dehydration, catalyzed by the enzymes of the FAS-II system, lead to the formation of longer-chain anteiso-fatty acyl-ACPs. It is within this cycle that anteiso-tridecanoyl-ACP would be formed and subsequently could be converted to anteiso-tridecanoyl-CoA, though the free CoA form's specific pool and function are not well-defined.

Signaling Pathway Diagram



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